

Application Notes and Protocols for PCPA Methyl Ester Hydrochloride in Mice

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Compound of Interest

Compound Name: PCPA methyl ester hydrochloride

Cat. No.: B11806762

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Introduction

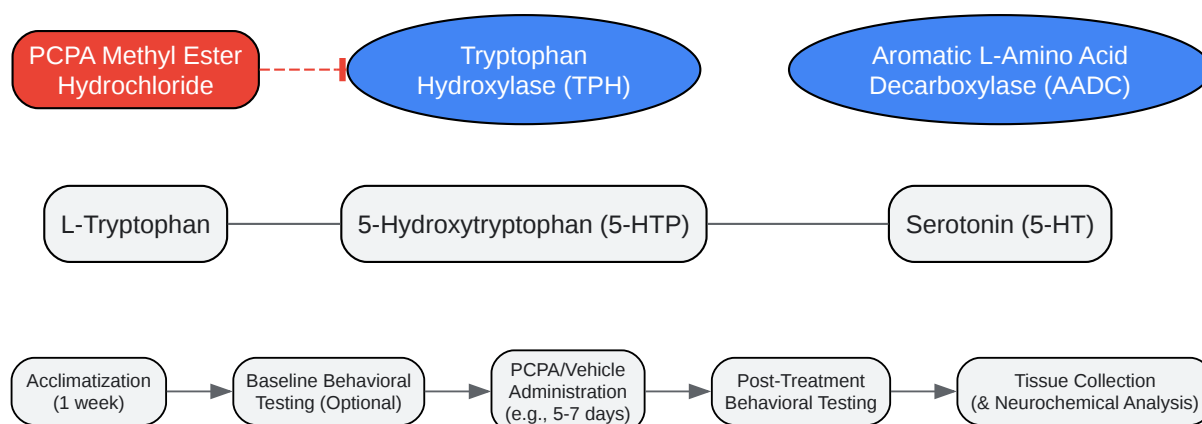
p-Chlorophenylalanine (PCPA) methyl ester hydrochloride is a potent inhibitor of tryptophan hydroxylase (TPH), the rate-limiting enzyme in the biosynthesis of serotonin (5-hydroxytryptamine, 5-HT).[1] Its ability to cross the blood-brain barrier and effectively deplete central serotonin levels makes it an invaluable pharmacological tool for investigating the role of the serotonergic system in various physiological and pathological processes.[2] These application notes provide detailed protocols for the preparation and administration of **PCPA methyl ester hydrochloride** to mice, along with expected outcomes based on preclinical research.

Mechanism of Action

PCPA methyl ester hydrochloride irreversibly inhibits tryptophan hydroxylase, thereby blocking the conversion of L-tryptophan to 5-hydroxytryptophan (5-HTP), the precursor to serotonin.[1] This leads to a significant reduction in serotonin levels in both the central nervous system and peripheral tissues.

Signaling Pathway

The synthesis of serotonin from tryptophan is a two-step process. **PCPA methyl ester hydrochloride** acts as a critical inhibitor in this pathway.



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References

- 1. Tryptophan hydroxylase - Wikipedia [en.wikipedia.org]
- 2. Neurochemical, Behavioral, and Neurogenic Validation of a Hyposerotonergic Animal Model by Voluntary Oral Consumption of para-Chlorophenylalanine - PubMed [pubmed.ncbi.nlm.nih.gov]
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